

Personal protective equipment for handling 1,1-Dimethylguanidine sulfate

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Compound of Interest

Compound Name: 1,1-Dimethylguanidine sulfate

Cat. No.: B1143327

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Essential Safety and Handling Guide for 1,1-Dimethylguanidine Sulfate

This guide provides critical safety protocols and logistical information for the handling and disposal of **1,1-Dimethylguanidine sulfate** (CAS No. 598-65-2), tailored for research, scientific, and drug development professionals. The following procedures are compiled from authoritative safety data sheets to ensure the safe use of this substance in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

1,1-Dimethylguanidine sulfate is classified with the following hazards:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Exposure can occur via inhalation, ingestion, or skin/eye contact. Adherence to proper PPE protocols is mandatory to minimize risk.

Protection Type	Specific Requirement	Standard	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	ANSI Z87.1 (US) or EN 166 (EU). [1] [3] [4]	Protects against dust particles and splashes, preventing serious eye irritation. [1] [2]
Hand Protection	Chemical-resistant, impervious gloves. Nitrile rubber (min. 0.11mm thickness) is a suitable material. [4] [5]	EN 374. [1] [5]	Prevents skin contact which can cause irritation. [1] [2] Gloves must be inspected before use and disposed of properly. [1] [4]
Body Protection	Laboratory coat or a chemical-protective suit. [3] [4] Closed-toe shoes are required. [6]	N/A	Protects skin on arms and body from accidental contact with the chemical.
Respiratory Protection	For nuisance exposures or when dust formation is likely, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use appropriate respirator cartridges (e.g., OV/AG/P99). [4]	NIOSH (US) or CEN (EU). [4]	Prevents inhalation of dust, which may cause respiratory tract irritation. [1] [2]

Procedural Protocols: Handling, Storage, and Disposal

Strict adherence to the following step-by-step procedures is essential for safe laboratory operations.

2.1 Standard Chemical Handling Protocol

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible.
[3] Confirm the work area is well-ventilated, preferably within a chemical fume hood.[1][4]
- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Handling: Handle the substance carefully to avoid the formation and dispersion of dust.[1][4]
[5] Avoid all contact with skin, eyes, and clothing.[6] Do not breathe the dust.[5][6]
- Post-Handling: Keep the container tightly closed when not in use.[3][7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling and before breaks, eating, drinking, or smoking.[1][4][6]
- Doff PPE: Remove PPE carefully, avoiding contamination of skin or personal clothing.
Dispose of single-use items like gloves in accordance with institutional policy.[1]

2.2 Storage Plan

- Store in a cool, dry, and well-ventilated area.[3][4]
- Keep containers tightly closed to prevent moisture absorption, as the substance can be hygroscopic.[2][5]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[2]
- Store in a locked-up area or one accessible only to authorized personnel.[2][7]

2.3 Disposal Plan

- Chemical Waste: Dispose of unused product and waste material at an approved waste disposal plant.[2][7] Do not mix with other waste.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Dispose of as unused product in accordance with federal, state, and local environmental regulations.[1]

Emergency and First Aid Procedures

Immediate response is critical in the event of an exposure or spill.

3.1 First Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult or they feel unwell, call a poison center or doctor.[2][6]
Skin Contact	Immediately flush skin with plenty of soap and water while removing all contaminated clothing. [2][4][6] If skin irritation persists, seek medical attention.[6]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding eyelids open.[1][2][6] Remove contact lenses if present and easy to do.[1][2][6] Continue rinsing. If eye irritation persists, get medical advice.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2][6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

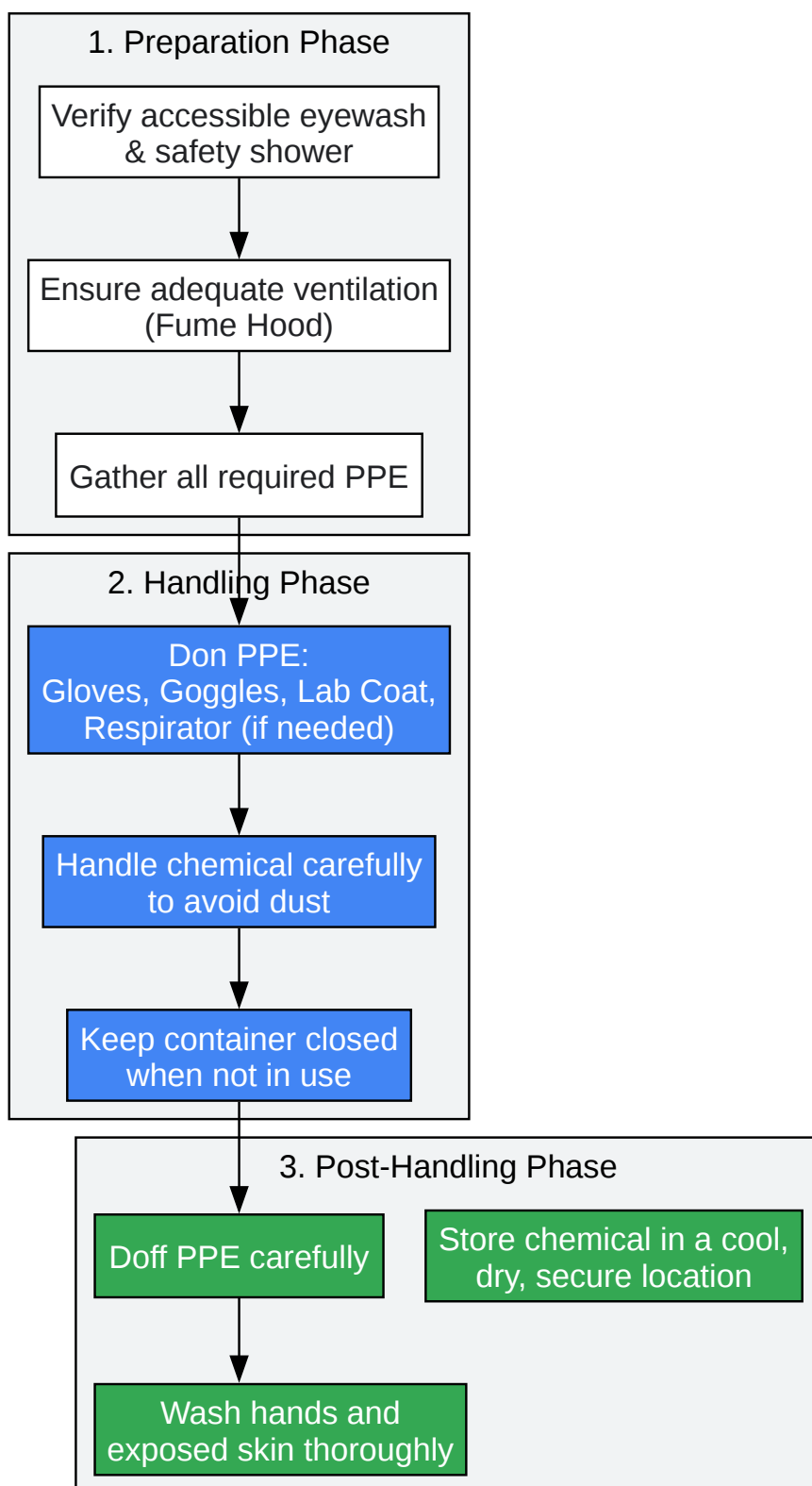
3.2 Spill Response Protocol

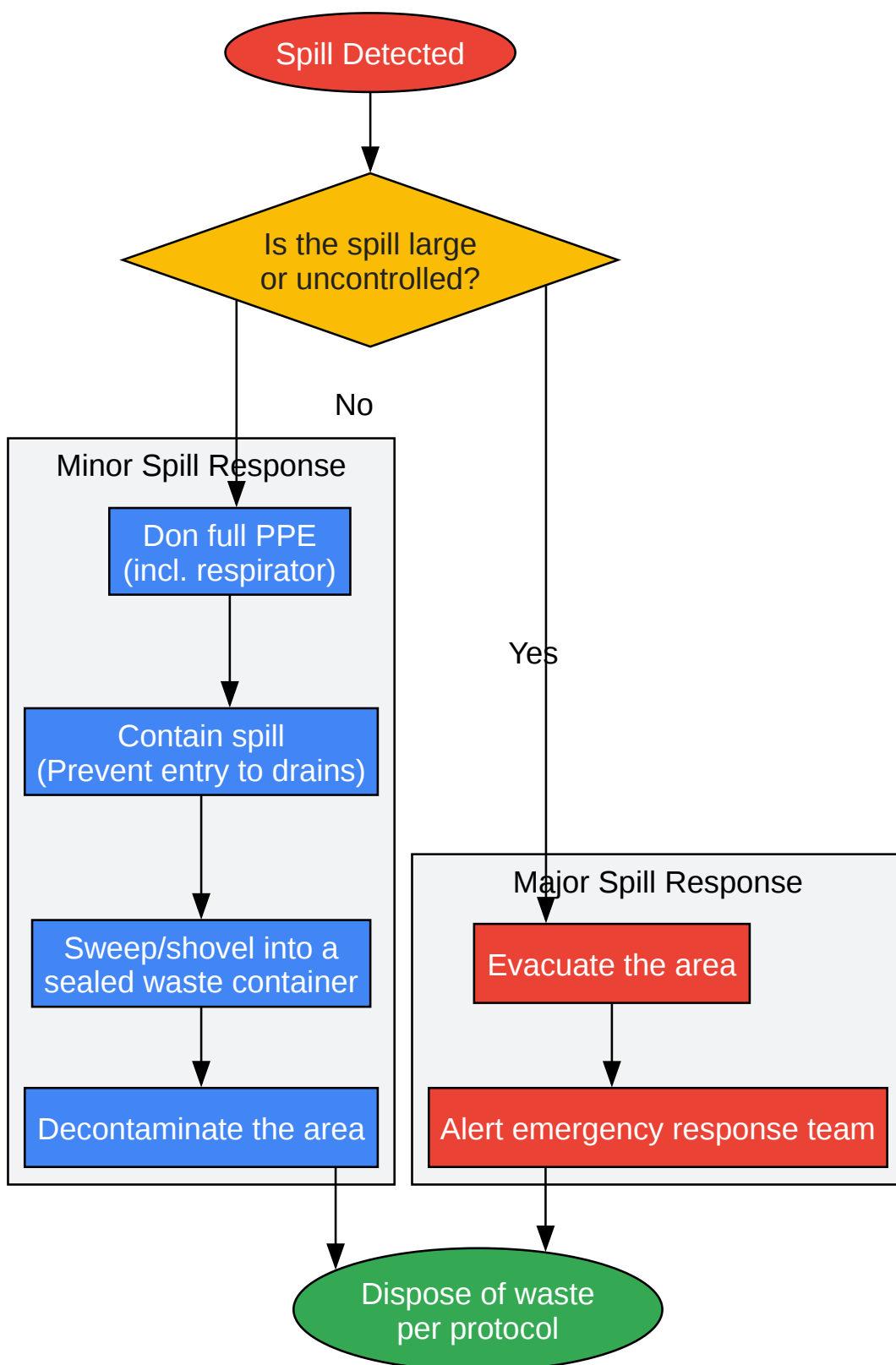
- Evacuate: Evacuate non-essential personnel from the spill area.[1]
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear all necessary PPE, including respiratory protection.[1] Avoid breathing dust.[1]
- Contain: Prevent the spill from entering drains or waterways.[1][4][5][6]

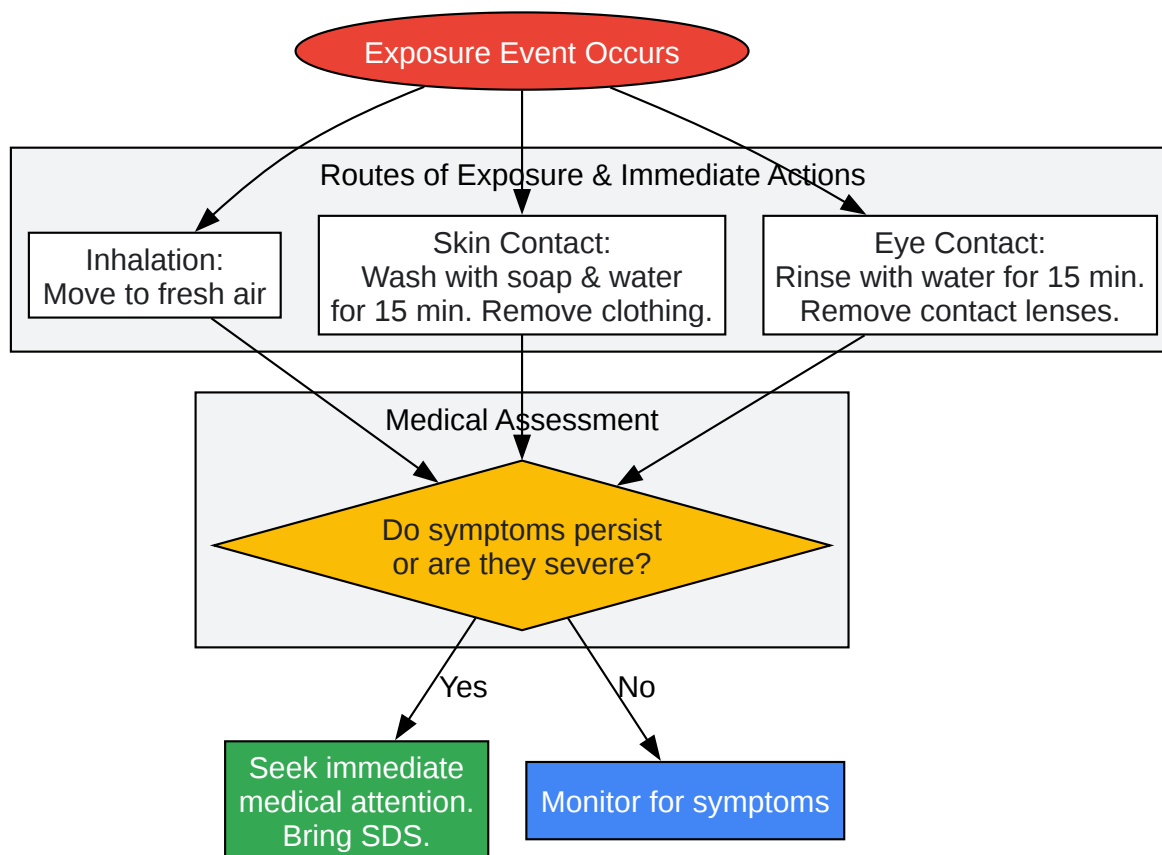
- Clean-up: Carefully sweep or shovel the spilled material into a suitable, closed, and labeled container for disposal.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) Use methods that do not create dust.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the container and its contents according to the disposal plan.

Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **1,1-Dimethylguanidine sulfate**.







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